

# Application Notes: Estradiol Undecylate for Long-Term Estrogenic Effects

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## Compound of Interest

Compound Name: Estradiol undecylate

Cat. No.: B1671312

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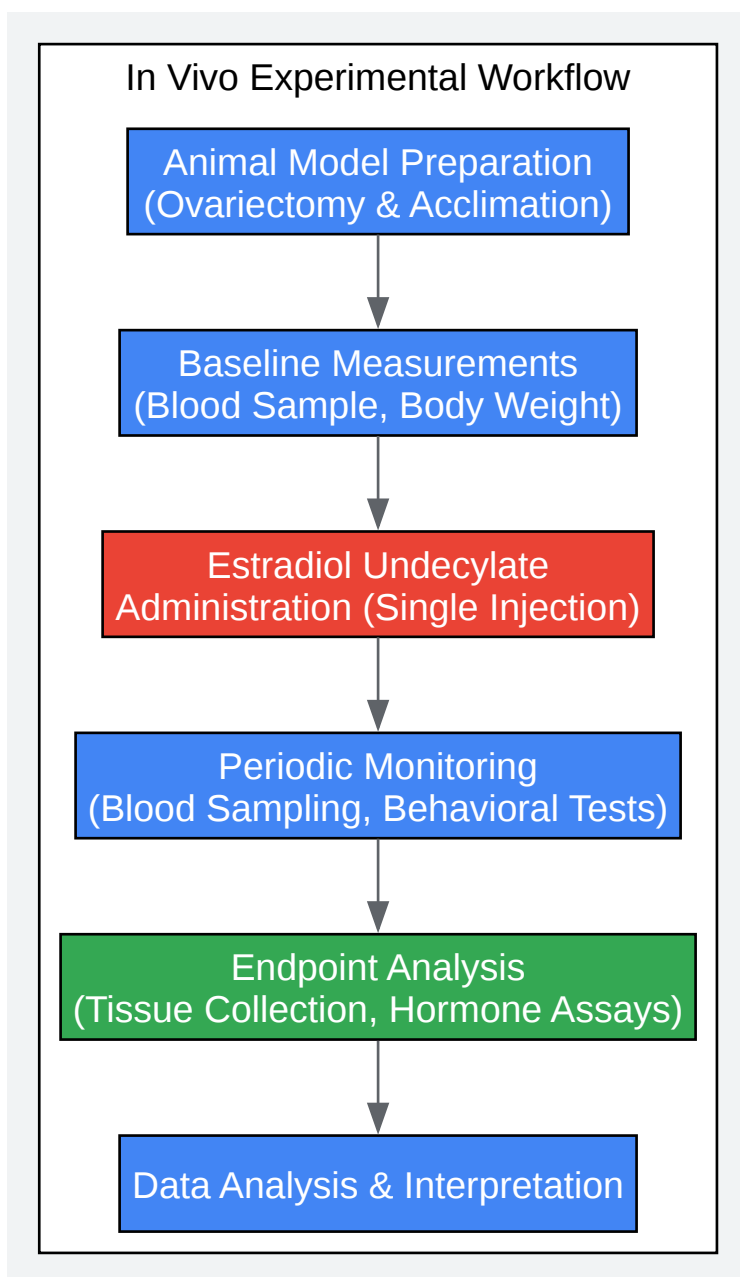
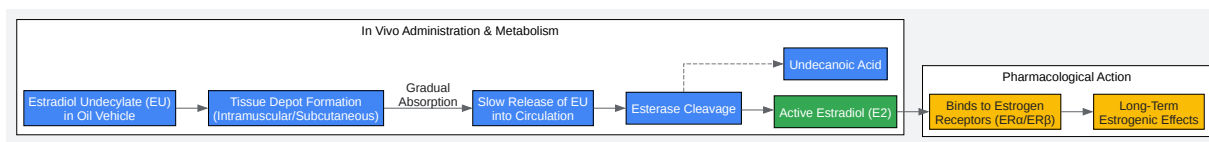
## Introduction

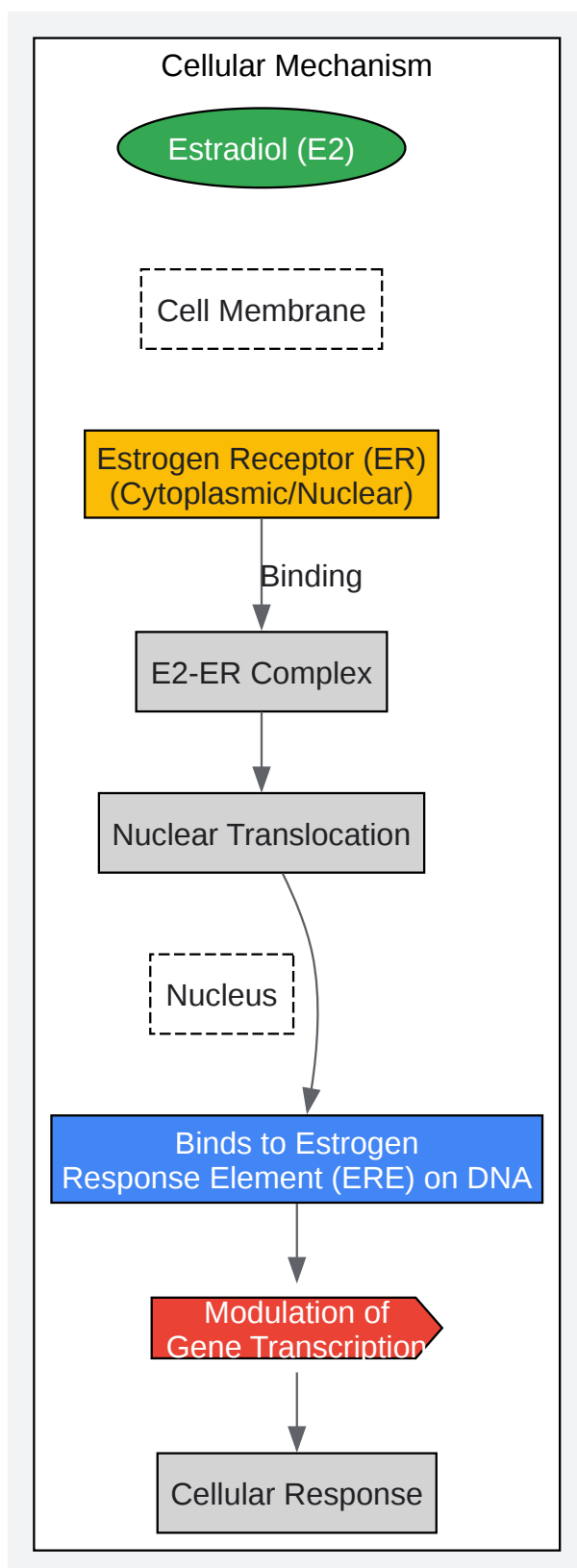
**Estradiol Undecylate** (EU) is a synthetic ester of the natural estrogen, 17 $\beta$ -estradiol. It functions as a long-acting prodrug of estradiol, designed for parenteral administration to achieve sustained, long-term estrogenic effects in vivo.[1][2] Following intramuscular or subcutaneous injection, **estradiol undecylate** forms a depot in the muscle or fatty tissue from which it is slowly released into circulation.[3] In the bloodstream and tissues, it is cleaved by esterase enzymes to release active, bioidentical estradiol and undecanoic acid.[1][4] This mechanism provides stable, long-lasting estrogen levels, making it a suitable agent for applications requiring consistent estrogen exposure over weeks to months, such as menopausal hormone therapy, feminizing hormone therapy for transgender women, and the treatment of certain androgen-dependent cancers like prostate cancer.[1][2][5] Its prolonged duration of action offers a favorable alternative to estradiol implants or more frequent injections of shorter-acting estradiol esters.[1]

## Mechanism of Action

The biological effects of **estradiol undecylate** are mediated through its active metabolite, estradiol. Estradiol binds to and activates two principal estrogen receptor (ER) subtypes: Estrogen Receptor Alpha (ER $\alpha$ ) and Estrogen Receptor Beta (ER $\beta$ ).[5][6] These receptors are located in various tissues throughout the body. Upon binding, the estrogen-receptor complex translocates to the nucleus, where it binds to specific DNA sequences known as estrogen response elements (EREs).[7] This interaction modulates the transcription of target genes,

leading to the diverse physiological and pharmacological effects of estrogen.[7] In therapeutic applications, these effects include the regulation of the female reproductive system, maintenance of bone density, and suppression of testosterone production at sufficient doses.[5][6][8]





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